Chemical structure of 2-Chloro-4-ethynyl-benzenesulfonamide

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Compound of Interest

Compound Name:	*2-Chloro-4-ethynyl-benzenesulfonamide*
Cat. No.:	*B8162391*

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Technical Guide: 2-Chloro-4-ethynyl-benzenesulfonamide

Structural & Electronic Analysis

2-Chloro-4-ethynyl-benzenesulfonamide represents a "privileged scaffold" in medicinal chemistry. It combines a classic zinc-binding group (ZBG) with a rigid, linear alkyne handle, optimized by an ortho-chlorine substituent.

Physicochemical Profile[1][2]

- IUPAC Name: 2-Chloro-4-ethynylbenzenesulfonamide
- Molecular Formula: $C_8H_6ClNO_2S$
- Molecular Weight: 215.66 g/mol
- Core Topology:

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- Position 1 (Sulfonamide): The primary pharmacophore. The

  moiety acts as a monodentate ligand for the

  ion in the active site of metalloenzymes (e.g., Carbonic Anhydrases).

- Position 2 (Chlorine): A critical steric and electronic modulator. The electron-withdrawing inductive effect (-I) lowers the pKa of the sulfonamide amide proton (

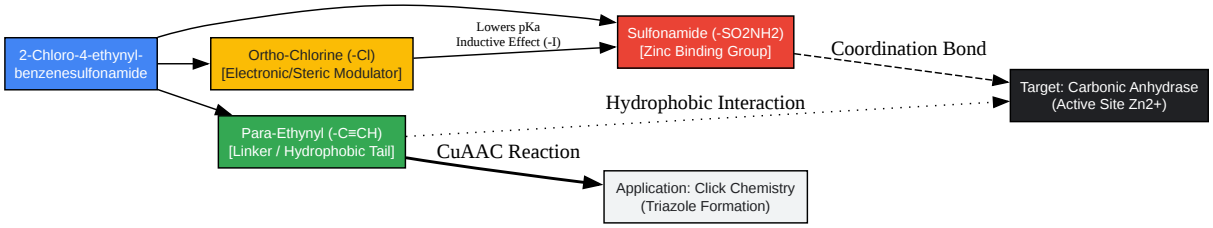
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  8.5–9.0), enhancing zinc affinity at physiological pH. Sterically, it twists the sulfonamide group relative to the phenyl ring, often improving isoform selectivity.

- Position 4 (Ethynyl): A linear, rigid "tail." This group serves dual purposes:
  - Hydrophobic Reach: Extends into the hydrophobic pocket of the enzyme active site.
  - Synthetic Handle: A bio-orthogonal handle for "Click Chemistry" (CuAAC) to generate triazole-linked libraries or PROTACs.

Pharmacophore Map (Graphviz)

The following diagram illustrates the functional logic of the molecule in the context of enzyme inhibition.



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Figure 1: Pharmacophore dissection showing the functional role of each substituent.

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Synthetic Pathways

The synthesis of **2-Chloro-4-ethynyl-benzenesulfonamide** typically proceeds via a Sonogashira Coupling strategy, starting from the commercially available 4-bromo-2-chlorobenzenesulfonamide.

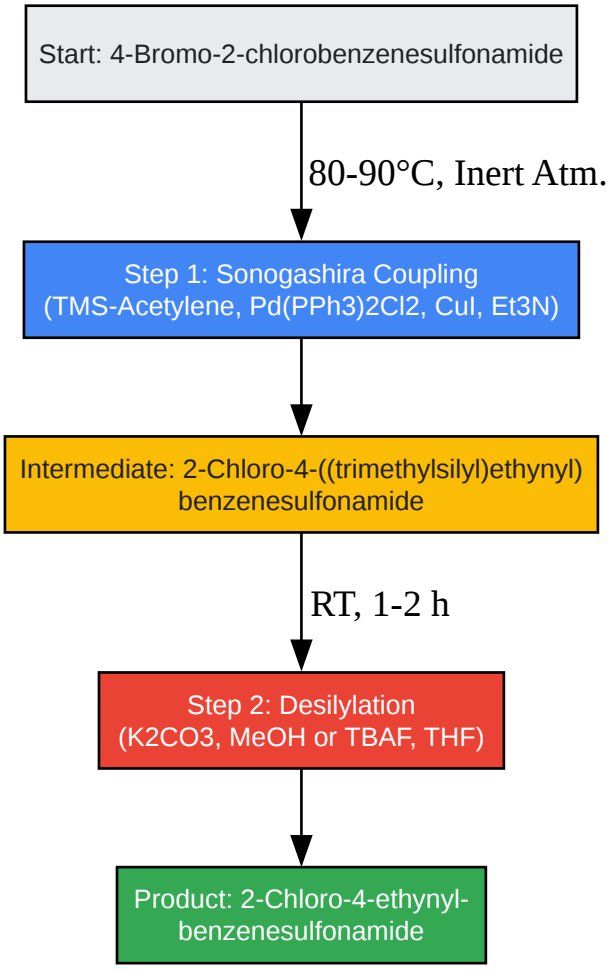
Retrosynthetic Logic

Direct electrophilic substitution to install the ethynyl group is not feasible. The most robust route involves:

- Precursor Selection: 4-Bromo-2-chlorobenzenesulfonamide (stable, commercially available).
- Cross-Coupling: Palladium-catalyzed coupling with Trimethylsilylacetylene (TMSA).
- Deprotection: Removal of the TMS group to yield the terminal alkyne.

Detailed Synthesis Workflow (Graphviz)

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Figure 2: Step-by-step synthetic pathway via Sonogashira coupling.

Experimental Protocols

Self-validating protocols derived from standard organometallic procedures for sulfonamides.

Protocol A: Sonogashira Coupling

Objective: Install the protected alkyne.

- Setup: Flame-dry a Schlenk flask and purge with Argon.
- Reagents: Add 4-bromo-2-chlorobenzenesulfonamide (1.0 equiv), $Pd(PPh_3)_2Cl_2$ (0.05 equiv), and CuI (0.02 equiv).

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- Solvent: Dissolve in anhydrous DMF or THF (0.2 M concentration) and Triethylamine (3.0 equiv).
- Addition: Add Trimethylsilylacetylene (1.2 equiv) dropwise via syringe.
- Reaction: Heat to 80°C for 4–6 hours. Monitor by TLC (Hexane/EtOAc 1:1) or LC-MS.
- Workup: Dilute with EtOAc, wash with saturated

  (to remove Cu), water, and brine. Dry over

  .[1]
- Purification: Flash column chromatography (Silica gel, 0-40% EtOAc in Hexanes).

Protocol B: TMS Deprotection

Objective: Reveal the terminal alkyne.

- Dissolution: Dissolve the TMS-intermediate in Methanol (0.1 M).
- Base: Add Potassium Carbonate (

) (1.5 equiv).
- Reaction: Stir at Room Temperature for 1–2 hours.
- Validation: Monitor disappearance of the TMS peak in NMR or shift in retention time on LC-MS.
- Isolation: Concentrate solvent, redissolve in EtOAc, wash with water/brine. The product is often pure enough for subsequent steps; otherwise, recrystallize from EtOH/Water.

Medicinal Chemistry Applications

Carbonic Anhydrase Inhibition (CAI)

This molecule targets human Carbonic Anhydrases (hCA), specifically the tumor-associated isoforms hCA IX and hCA XII.

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- Mechanism: The sulfonamide nitrogen coordinates to the

  ion. The 2-chloro group fills the hydrophobic pocket entrance, while the 4-ethynyl group extends towards the hydrophilic region, allowing for "tail" derivatization to improve selectivity over the ubiquitous hCA II isoform.

- Data Summary:

Isoform	Role	Predicted Affinity ( )	Selectivity Logic
hCA II	Cytosolic (Off-target)	< 10 nM	High affinity due to conserved active site.
hCA IX	Transmembrane (Cancer)	< 20 nM	Targetable via "tail" extension on the ethynyl group.
hCA XII	Transmembrane (Glaucoma/Cancer)	< 20 nM	Similar profile to IX; requires specific tail for selectivity.

Click Chemistry & PROTACs

The terminal alkyne is a "spring-loaded" handle for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).

- Library Generation: Rapidly couple with azide-bearing fragments to screen for secondary binding sites.
- PROTAC Linkers: Use the alkyne to attach a PEG linker and an E3 ligase ligand (e.g., Thalidomide), degrading the CA enzyme rather than just inhibiting it.

Safety & Handling

- Hazards: Sulfonamides can cause allergic reactions (sulfa allergy). The ethynyl group is potentially reactive; avoid contact with strong oxidizers.

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- Storage: Store at 2–8°C under inert atmosphere (Argon) to prevent oxidative homocoupling (Glaser coupling) of the alkyne.
- Disposal: Treat aqueous waste from Sonogashira coupling (containing Cu/Pd) as heavy metal waste.

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